

A Comparative Purity Analysis of Commercial N-Cbz-DL-Alanine

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Compound of Interest

Compound Name: *N-(Benzylloxycarbonyl)-DL-alanine*

Cat. No.: B554550

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For researchers, scientists, and drug development professionals, the purity of starting materials is a critical factor that can significantly impact experimental outcomes and the quality of final products. N-Cbz-DL-alanine, a commonly used protected amino acid in peptide synthesis and other organic reactions, is available from numerous commercial suppliers. This guide provides a comparative overview of the stated purity of N-Cbz-DL-alanine from various suppliers and offers detailed experimental protocols for in-house purity verification.

Supplier Purity Comparison

The following table summarizes the advertised purity of N-Cbz-DL-alanine from a selection of commercial suppliers. It is important to note that this data is based on information available on the suppliers' websites and that batch-to-batch variability can occur. For critical applications, it is always recommended to perform an independent purity analysis.

Supplier	Product Number	Stated Purity	Analysis Method Cited	CAS Number
J&K Scientific	375166	98%	Not specified on product page	4132-86-9[1]
TCI	C0632	>99.0%	HPLC, Neutralization titration	4132-86-9[2]
CymitQuimica	54-OR61272	97%	Not specified on product page	1142-20-7 (L-form)
Advent Chemspecialty	92226-25 G	99%	Not specified on product page	1142-20-7 (L-form)[3]
Advanced ChemBlocks	T101172	95%	Not specified on product page	142855-80-9 (derivative)[4]

Note: Some suppliers list the CAS number for the L-enantiomer (N-Cbz-L-alanine) even when describing the DL-racemic mixture. Researchers should confirm the specific enantiomeric form required for their application.

Experimental Protocols for Purity Verification

To ensure the quality and consistency of N-Cbz-DL-alanine used in research and development, independent verification of its purity is crucial. The following are standard methods for the analysis of N-Cbz-DL-alanine purity.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a powerful technique for assessing the purity of N-Cbz-protected amino acids by separating the main compound from any impurities.[5][6]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).[7]

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.[6][7]
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.[6]
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 220 nm or 254 nm.[6]
- Injection Volume: 10-20 μ L.

Sample Preparation:

- Prepare a stock solution of N-Cbz-DL-alanine in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Filter the sample solution through a 0.45 μ m syringe filter before injection to remove any particulate matter.[6]

Data Analysis:

The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is an essential tool for confirming the chemical structure and assessing the purity of N-Cbz-DL-alanine. The presence of unexpected signals can indicate impurities.

Instrumentation and Conditions:

- NMR Spectrometer: 400 MHz or higher field strength spectrometer.[5]
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve 5-10 mg of the N-Cbz-DL-alanine sample in approximately 0.6 mL of the deuterated solvent in an NMR tube.[5][8]

Data Analysis:

The ^1H NMR spectrum of pure N-Cbz-DL-alanine should exhibit characteristic peaks corresponding to the protons of the alanine and the carbobenzyloxy protecting group.[9][10] Integration of the peaks should be consistent with the number of protons in the molecule. Impurities will present as additional peaks in the spectrum.

Melting Point Analysis

The melting point of a solid compound is a physical property that can be used as an indicator of purity. A pure compound will have a sharp melting point range, while impurities will typically cause a depression and broadening of the melting point range.[11]

Instrumentation and Procedure:

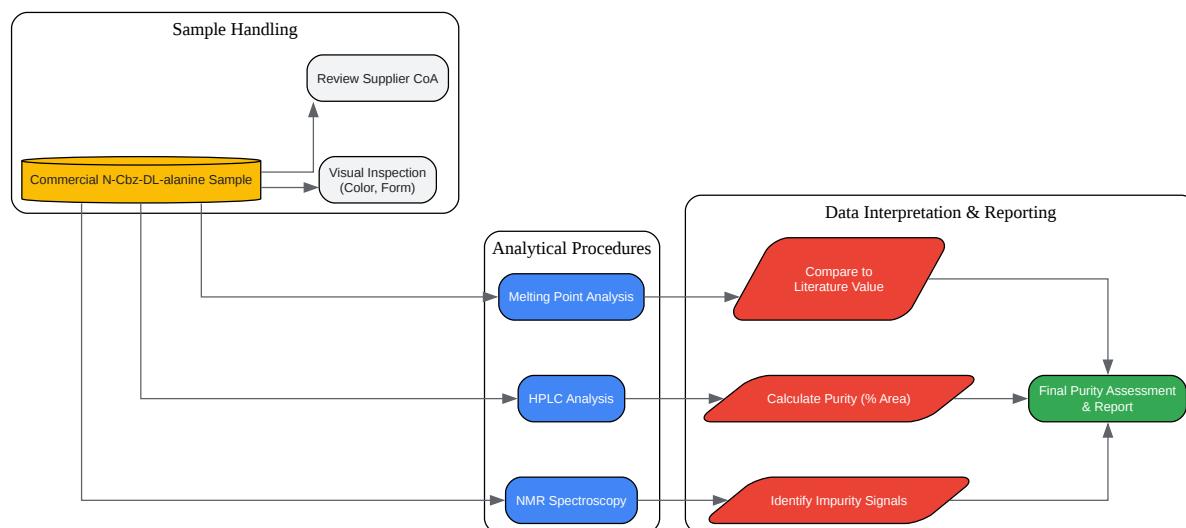
- Melting Point Apparatus: A calibrated melting point apparatus.
- Sample Preparation: A small amount of the crystalline N-Cbz-DL-alanine is packed into a capillary tube.
- Procedure: The sample is heated slowly, and the temperature range over which the solid melts is recorded.

Data Analysis:

The observed melting point range is compared to the literature value for pure N-Cbz-DL-alanine (typically around 112-114 °C).[1] A broader and lower melting point range suggests the presence of impurities.[11]

Experimental Workflow Diagram

The following diagram illustrates a logical workflow for the comprehensive purity analysis of a commercial sample of N-Cbz-DL-alanine.



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References

- 1. jk-sci.com [jk-sci.com]
- 2. N-Benzoyloxycarbonyl-DL-alanine | 4132-86-9 | TCI EUROPE N.V. [tcichemicals.com]

- 3. Shop N-Cbz-L-Alanine 99% - as an amino acid derivative/peptide KSM/WS online | Advent [adventchembio.com]
- 4. N-Cbz-3-(Fmoc-amino)-L-alanine 95% | CAS: 142855-80-9 | AChemBlock [achemblock.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. hplc.eu [hplc.eu]
- 8. benchchem.com [benchchem.com]
- 9. N-Cbz-D-Alanine(26607-51-2) 1H NMR [m.chemicalbook.com]
- 10. N-Carbobenzyloxy-L-alanine(1142-20-7) 1H NMR [m.chemicalbook.com]
- 11. chem.libretexts.org [chem.libretexts.org]
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